

Physical and chemical properties of 6-Chloro-5-nitropicolinic acid

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Compound of Interest

Compound Name: 6-Chloro-5-nitropicolinic acid

Cat. No.: B1349207

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An In-depth Technical Guide to 6-Chloro-5-nitropicolinic Acid

Disclaimer: Detailed experimental data and specific, validated protocols for the synthesis and analysis of **6-Chloro-5-nitropicolinic acid** are not readily available in publicly accessible scientific literature or patents based on a comprehensive search. The information provided herein is a compilation of available data from chemical suppliers, computational predictions, and general knowledge of related chemical compounds.

This technical guide offers a summary of the known physical and chemical properties of **6-Chloro-5-nitropicolinic acid**, intended for researchers, scientists, and drug development professionals. Due to the limited availability of experimental data, some of the presented information is based on computational predictions.

Physicochemical Properties

The fundamental physical and chemical identifiers for **6-Chloro-5-nitropicolinic acid** are summarized below. It is important to note that while some properties like molecular weight are calculated and exact, others such as boiling and melting points are often predictions and should be treated as estimates until experimentally verified.

Table 1: Physicochemical Properties of **6-Chloro-5-nitropicolinic acid**

Property	Value	Source/Type
IUPAC Name	6-Chloro-5-nitropyridine-2-carboxylic acid	
Synonyms	6-chloro-5-nitro-2-pyridinecarboxylic acid	[1]
CAS Number	353277-27-7	[1]
Molecular Formula	C ₆ H ₃ ClN ₂ O ₄	[1]
Molecular Weight	202.55 g/mol	[1]
Physical Form	Solid	[1]
Melting Point	~240-242 °C (for the related isomer 6-chloro-5-nitropyridine-3-carboxylic acid)	[2] (Predicted)
Boiling Point	Not available	
Solubility	Low solubility in water; soluble in some organic solvents like chloroform and acetone (for the related isomer 6-chloro-5-nitropyridine-3-carboxylic acid)	[2] (Qualitative)
pKa	Not available	
InChI Key	WMPMXUCWDZXMEW-UHFFFAOYSA-N	[1]

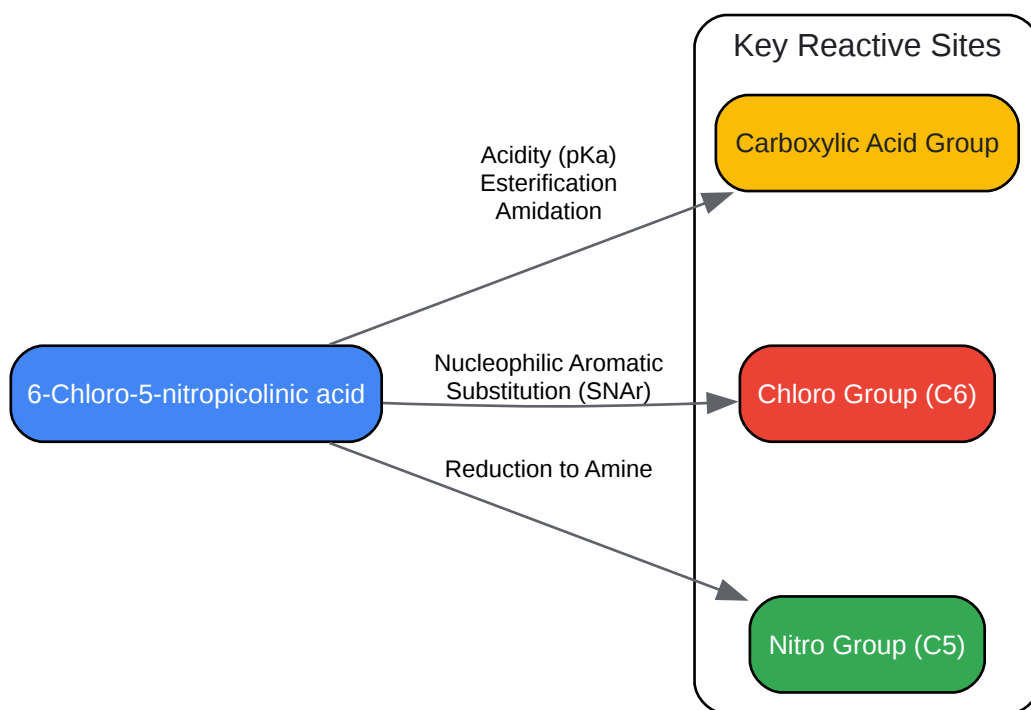
Chemical Properties and Reactivity

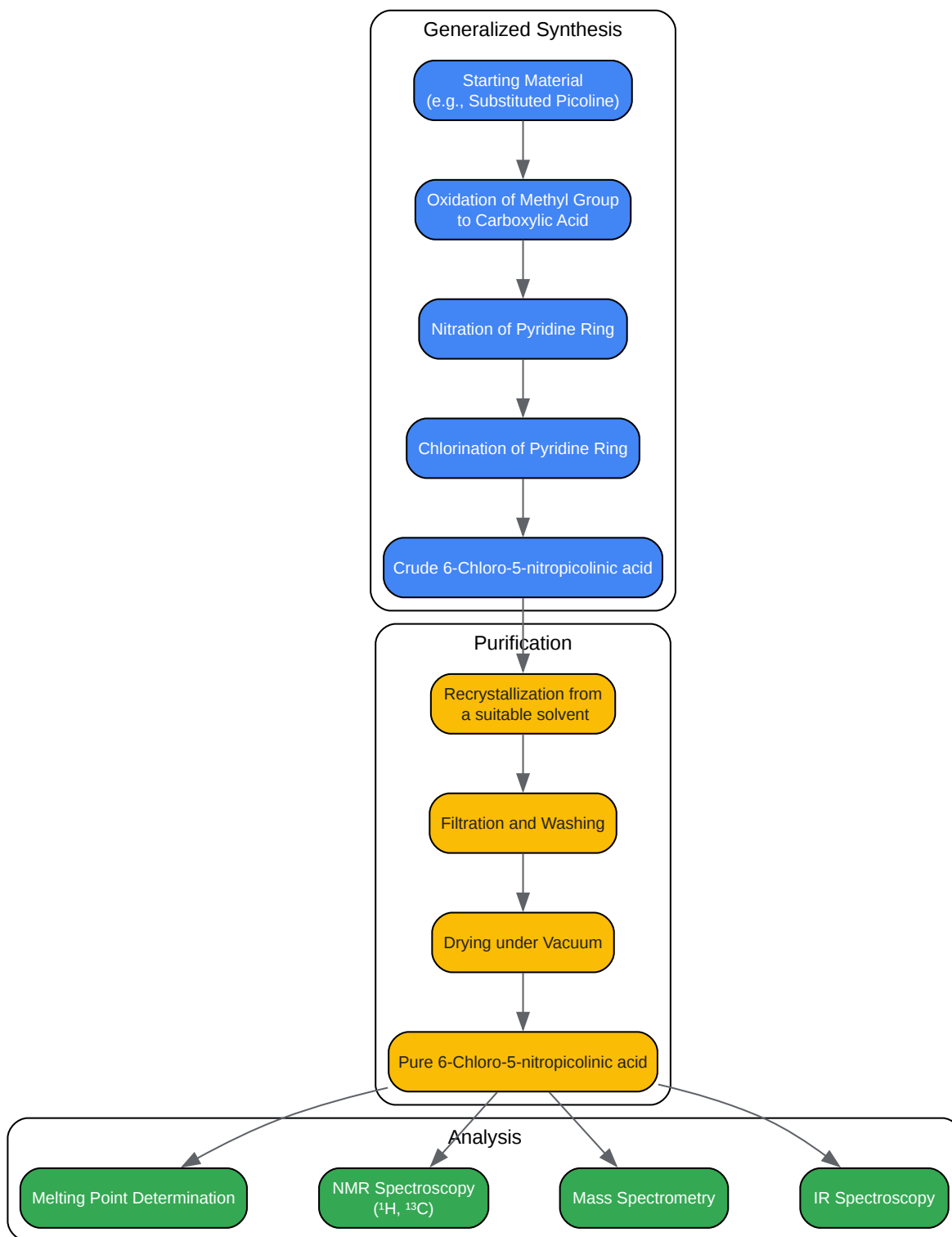
The chemical behavior of **6-Chloro-5-nitropicolinic acid** is dictated by the interplay of its three key functional groups: the carboxylic acid, the chloro substituent, and the nitro group on the pyridine ring.

- **Acidity:** The carboxylic acid group imparts acidic properties to the molecule. The presence of two electron-withdrawing groups (chloro and nitro) on the pyridine ring is expected to

increase the acidity of the carboxylic acid compared to unsubstituted picolinic acid, thus lowering its pKa.

- **Reactivity of the Pyridine Ring:** The pyridine ring is electron-deficient, and this deficiency is further enhanced by the strongly electron-withdrawing nitro and chloro groups. This electronic nature makes the ring susceptible to nucleophilic aromatic substitution (S_NAr), particularly at the positions activated by the nitro group (ortho and para). The chlorine atom at the 6-position is a good leaving group and is prone to be displaced by various nucleophiles.
- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group using a variety of reducing agents, such as metals in acidic media (e.g., Fe/HCl, SnCl₂/HCl) or catalytic hydrogenation. This transformation is a common strategy in organic synthesis to introduce an amino group, which can then be further functionalized.
- **Stability:** As a nitroaromatic compound, **6-Chloro-5-nitropicolinic acid** should be handled with care. While generally stable under standard conditions, nitroaromatic compounds can be sensitive to heat and shock, especially in the presence of impurities. It should be stored in a cool, dry, and well-ventilated place, away from heat sources and strong oxidizing agents.^[1] The recommended storage condition is under an inert atmosphere at 2-8°C.^[1]





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References

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- To cite this document: BenchChem. [Physical and chemical properties of 6-Chloro-5-nitropicolinic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349207#physical-and-chemical-properties-of-6-chloro-5-nitropicolinic-acid]

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